

Essential Procedures for the Safe Disposal of 15-Hydroxypentadecanoyl-CoA

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Compound of Interest

Compound Name: 15-hydroxypentadecanoyl-CoA

Cat. No.: B15545996

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For Immediate Use by Laboratory Personnel: This document provides critical safety and logistical information for the proper handling and disposal of **15-hydroxypentadecanoyl-CoA**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

The primary route for disposal of **15-hydroxypentadecanoyl-CoA** and its containers is through an approved waste disposal plant.^{[1][2]} This substance is categorized under several hazard classifications, necessitating careful handling and disposal to mitigate risks of skin and eye irritation, allergic reactions, and potential respiratory irritation.^[1]

Hazard Identification and Classification

Researchers and laboratory staff must be aware of the hazards associated with **15-hydroxypentadecanoyl-CoA**. The following table summarizes its classification according to the Globally Harmonized System (GHS), as outlined in the safety data sheet (SDS).^{[1][3]}

Hazard Classification	Category	Hazard Statement
Corrosive to metals	Category 1	H290: May be corrosive to metals
Skin irritation	Category 2	H315: Causes skin irritation
Eye irritation	Category 2A	H319: Causes serious eye irritation
Skin sensitisation	Category 1	H317: May cause an allergic skin reaction
Specific target organ toxicity - single exposure	Category 3	H335: May cause respiratory irritation

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **15-hydroxypentadecanoyl-CoA**. This procedure should be performed in accordance with all local, state, and federal regulations.

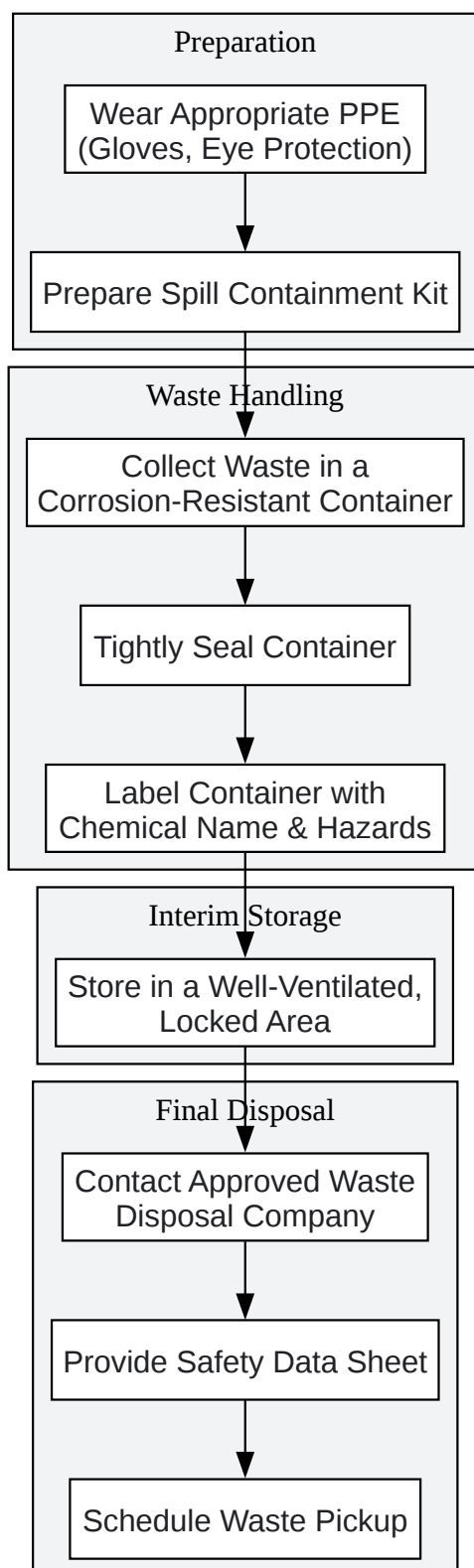
- **Personal Protective Equipment (PPE):** Before handling the compound, ensure appropriate PPE is worn. This includes, but is not limited to, protective gloves, eye protection, and a face shield.^[1]
- **Containment:** In case of a spill, do not allow the product to enter drains.^[1] Cover drains and collect, bind, and pump off spills.^[2] For non-emergency personnel, it is advised to avoid substance contact and ensure adequate ventilation.^[1]
- **Waste Collection:** Collect the waste material in a corrosion-resistant container with a resistant inner liner.^[1] Ensure the container is tightly closed and stored in a well-ventilated place.^[1]
- **Labeling:** Clearly label the waste container with the chemical name ("**15-hydroxypentadecanoyl-CoA**") and all relevant hazard symbols as per GHS guidelines.
- **Storage Pending Disposal:** Store the sealed waste container in a designated, locked-up area accessible only to authorized personnel.^[2]

- Final Disposal: Arrange for the collection and disposal of the waste through a licensed and approved hazardous waste disposal company. Provide the disposal company with the Safety Data Sheet to ensure they have all necessary information for safe handling and transport.[\[1\]](#)

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures and seek medical attention.

- Inhalation: Move the affected person to fresh air. If the person feels unwell, consult a doctor.
[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with water or shower.[\[1\]](#)
- Eye Contact: Rinse out with plenty of water. An ophthalmologist should be called.[\[1\]](#)
- Ingestion: If swallowed, have the victim drink water (two glasses at most) immediately and consult a physician.[\[2\]](#)



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Caption: Workflow for the proper disposal of **15-hydroxypentadecanoyl-CoA**.

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References

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